

Application Note: Determination of IC50 for bc1 Complex-IN-1

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Compound of Interest

Compound Name: *bc1 Complex-IN-1*

Cat. No.: *B15561715*

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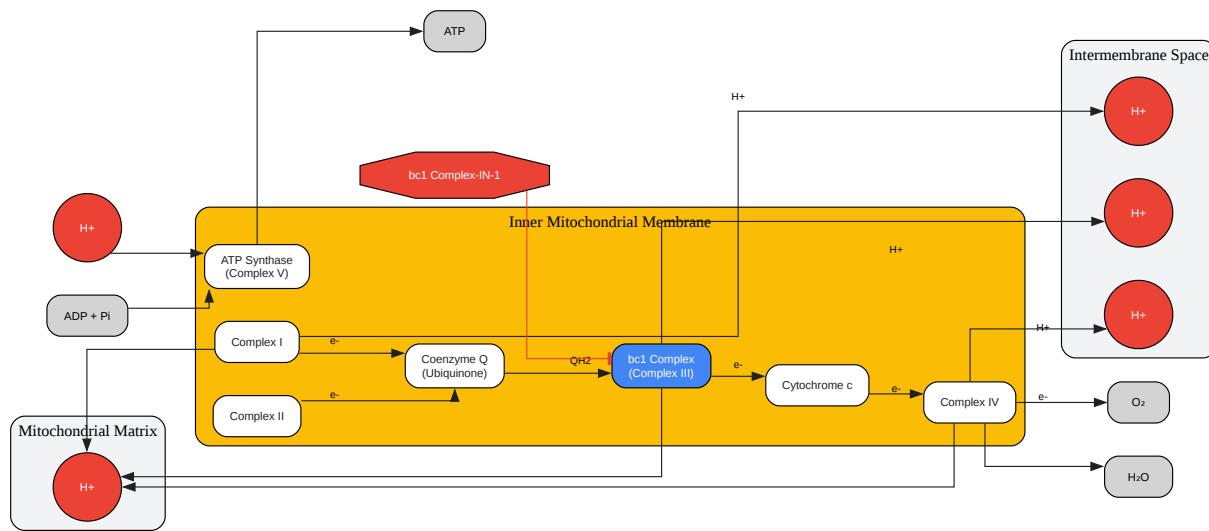
Audience: Researchers, scientists, and drug development professionals.

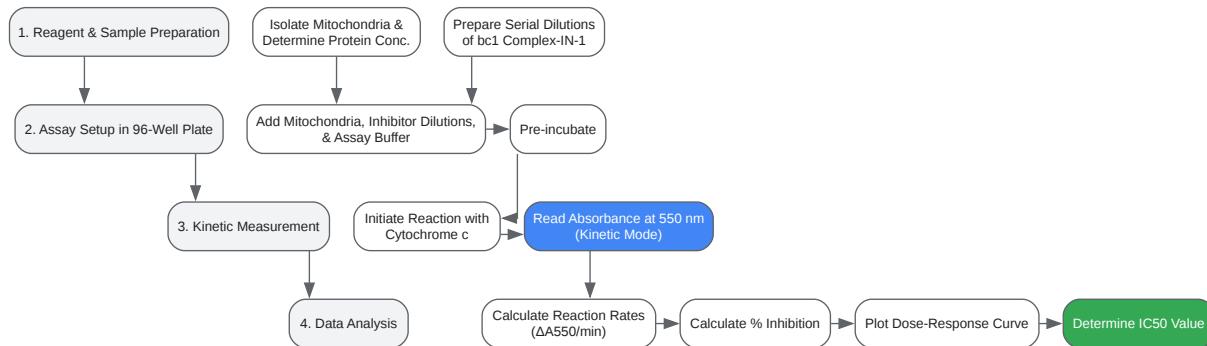
Introduction

The cytochrome bc1 complex, also known as Complex III or ubiquinol-cytochrome c reductase, is a critical enzyme in the mitochondrial electron transport chain.^{[1][2][3]} It catalyzes the transfer of electrons from ubiquinol to cytochrome c, a process coupled with the pumping of protons from the mitochondrial matrix to the intermembrane space.^{[1][4][5]} This contributes to the generation of the proton motive force that drives ATP synthesis.^{[4][5][6]} Inhibition of the bc1 complex disrupts cellular respiration and can lead to cell death, making it a key target for the development of fungicides, anti-parasitic drugs, and potential anticancer agents.^{[7][8]} **bc1 Complex-IN-1** is an investigational inhibitor of the bc1 complex. Determining its half-maximal inhibitory concentration (IC50) is a crucial step in characterizing its potency and therapeutic potential. This document provides a detailed protocol for determining the IC50 value of **bc1 Complex-IN-1** using a spectrophotometric assay that monitors the reduction of cytochrome c.

Signaling Pathway

The following diagram illustrates the central role of the bc1 complex (Complex III) in the mitochondrial electron transport chain.





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